

Application Note: Analytical Profiling and Identification of 2-Methoxy-3-nitrobenzene-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methoxy-3-nitrobenzene-1-sulfonamide
CAS No.: 1261827-86-4
Cat. No.: B13273451

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H
N
O
S)

Executive Summary

2-Methoxy-3-nitrobenzene-1-sulfonamide is a high-value intermediate in the synthesis of N-acylsulfonamide apoptosis promoters (e.g., Bcl-xL inhibitors). Its structural integrity is paramount because the nitration or sulfonation steps used in its synthesis often yield regio-isomers (e.g., 2-methoxy-5-nitrobenzene-1-sulfonamide) that are difficult to separate.

This protocol provides a definitive analytical strategy to:

- Unambiguously identify the 1,2,3-substitution pattern using

H NMR coupling constants.

- Quantify purity using a validated HPLC-UV/MS method optimized for polar nitro-aromatics.
- Validate structure using high-resolution mass spectrometry (HRMS) and FTIR.

Physicochemical Profile & Theoretical Properties[1]

Understanding the electronic environment of the molecule is the first step in designing an analytical method.

Property	Value / Description	Analytical Implication
Molecular Formula	C	MW = 232.21 g/mol
	H	
	N	
	O	
	S	
pKa (Sulfonamide)	~9.5 - 10.0	Acidic proton; use acidic mobile phase (pH < 3) to maintain neutral form for retention on C18.
LogP	~0.8 - 1.2	Moderately polar; elutes early-to-mid gradient on Reverse Phase.
Chromophores	Nitro (), Benzene	Strong UV absorption at 254 nm and 280 nm.
Electronic Effect	1-SO NH (EWG), 2-OMe (EDG), 3-NO (EWG)	Critical: The 2-OMe group is sterically crowded between two electron-withdrawing groups (EWG), affecting the rotational freedom and NMR shifts.

Protocol 1: Structural Elucidation via NMR Spectroscopy

Objective: To distinguish the target 2-methoxy-3-nitro isomer from potential 2-methoxy-4-nitro or 2-methoxy-5-nitro impurities.

Experimental Setup

- Solvent: DMSO-

(Preferred over CDCl₃

due to the poor solubility of nitro-sulfonamides in chloroform and to prevent sulfonamide proton exchange).

- Frequency: 400 MHz or higher.
- Concentration: 5–10 mg in 0.6 mL solvent.

The "Fingerprint" Analysis (Expert Insight)

The differentiation relies on the splitting pattern of the three aromatic protons (H4, H5, H6).

- Target Structure (1,2,3-substituted):

- H-4 (Ortho to NO₂)

(H-5): Deshielded. Appears as a Doublet (d).

- H-5 (Meta to NO₂)

(H-6)/SO₂

(H-4), Para to OMe): Shielded by OMe resonance. Appears as a Triplet (t).

- H-6 (Ortho to SO₂)

(H-5) NH

(H-4): Deshielded. Appears as a Doublet (d).

- Diagnostic: A d-t-d pattern indicates 1,2,3-consecutive substitution.
- Common Impurity (2-Methoxy-5-nitro... 1,2,4-substituted):
 - Would show a d (ortho), dd (meta), d (meta) pattern (one singlet-like isolated proton).

Predicted Chemical Shifts (DMSO-)

Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
SO NH	7.60 – 7.80	Broad Singlet	-	Exchangeable acidic protons.
H-4	8.10 – 8.25	Doublet (d)	~8.0	Ortho to (Strong Deshielding).
H-6	7.90 – 8.05	Doublet (d)	~8.0	Ortho to (Deshielding).
H-5	7.40 – 7.55	Triplet (t)	~8.0	Para to (Shielding counteracts EWGs).
OCH	3.90 – 4.05	Singlet (s)	-	Methyl group on oxygen.

Protocol 2: HPLC-UV/MS Method for Purity Profiling

Objective: Quantify purity and detect late-eluting synthetic precursors (e.g., 2-chloro-3-nitrobenzenesulfonamide) or regio-isomers.

Method Parameters[2][3][4]

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.

- Column: C18 End-capped (e.g., ZORBAX Eclipse Plus C18, 3.5 μm , 4.6 x 100 mm).
 - Reasoning: End-capping reduces silanol interactions with the sulfonamide amine.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains pH ~2.7).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Detection:
 - UV: 254 nm (Primary), 210 nm (Secondary).
 - MS: ESI Negative Mode (Sulfonamides ionize best as $[\text{M-H}]^-$).

Gradient Program

Time (min)	% A	% B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Elute polar salts)
12.0	10	90	Gradient Ramp
15.0	10	90	Wash
15.1	95	5	Re-equilibration

Mass Spectrometry Interpretation

- Ionization Mode: Negative Electrospray (ESI-).
- Parent Ion:
231.0 $[\text{M-H}]^-$
.

- Fragmentation (MS/MS):

- Loss of SO

(
~167).

- Loss of NO

(
~185).

Protocol 3: Infrared Spectroscopy (FTIR)

Objective: Rapid qualitative confirmation of functional groups (Quality Control).

- Technique: ATR (Attenuated Total Reflectance) on solid powder.

- Key Bands:

- 3350 & 3260 cm

: N-H stretching (Sulfonamide, doublet).

- 1535 & 1350 cm

: N-O stretching (Nitro group, asymmetric/symmetric).

- 1340 & 1160 cm

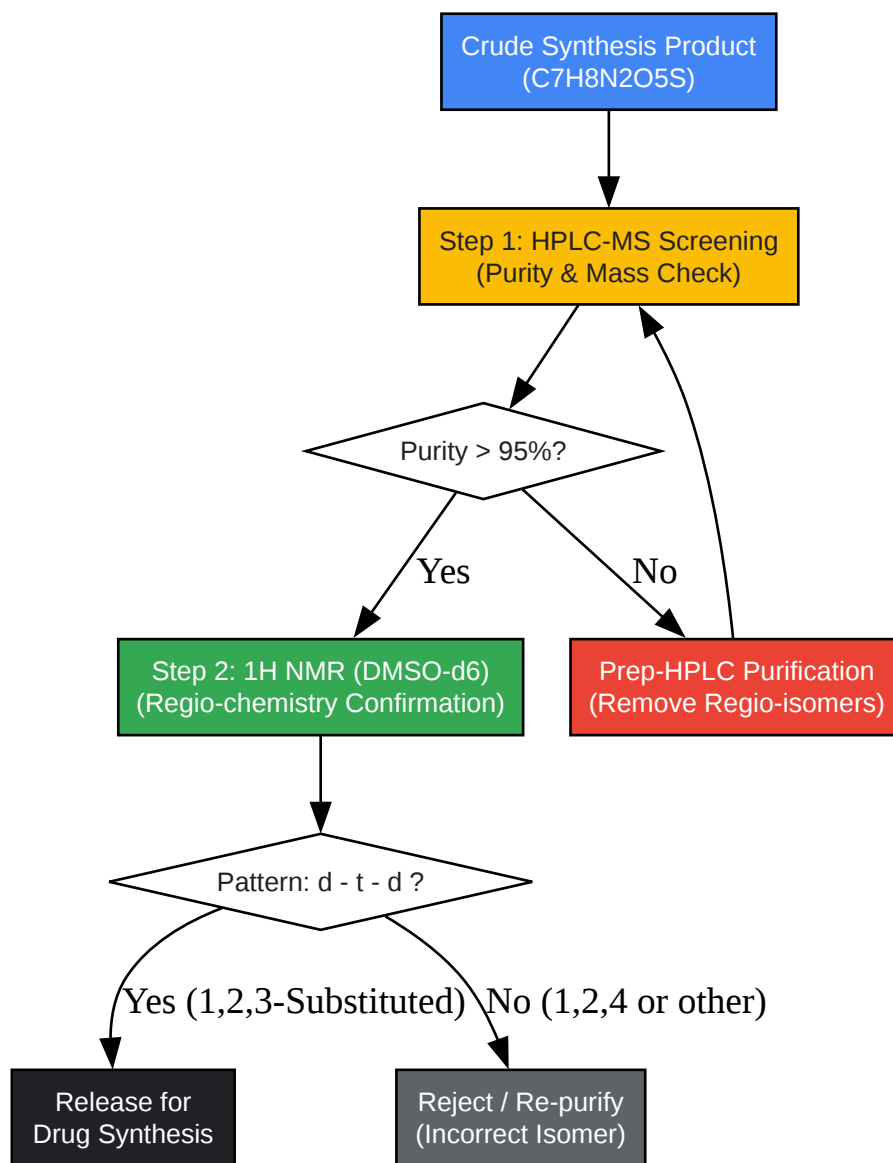
: S=O stretching (Sulfone, asymmetric/symmetric).

- 1260 cm

: C-O stretching (Aryl ether).

Analytical Workflow Diagram

The following diagram illustrates the decision matrix for validating the identity of the molecule during synthesis.



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Caption: Analytical decision matrix for the qualification of **2-Methoxy-3-nitrobenzene-1-sulfonamide** intermediates.

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